

A-28086B: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: A-28086B

Cat. No.: B1254339

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Abstract

A-28086B is a polyether ionophore antibiotic belonging to the carboxylic acid class, closely related to narasin and salinomycin. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **A-28086B**. It includes detailed experimental protocols for its fermentation, isolation, and determination of its antimicrobial activity. The mechanism of action, primarily centered on the disruption of ion gradients across cellular membranes, is also discussed. This guide is intended for researchers, scientists, and drug development professionals working in the fields of microbiology, pharmacology, and medicinal chemistry.

Chemical Structure and Physicochemical Properties

A-28086B is a complex organic molecule produced by the fermentation of *Streptomyces*. Its chemical structure is characterized by a series of interconnected ether rings, a common feature of polyether ionophores.

Table 1: Physicochemical Properties of **A-28086B**[\[1\]](#)

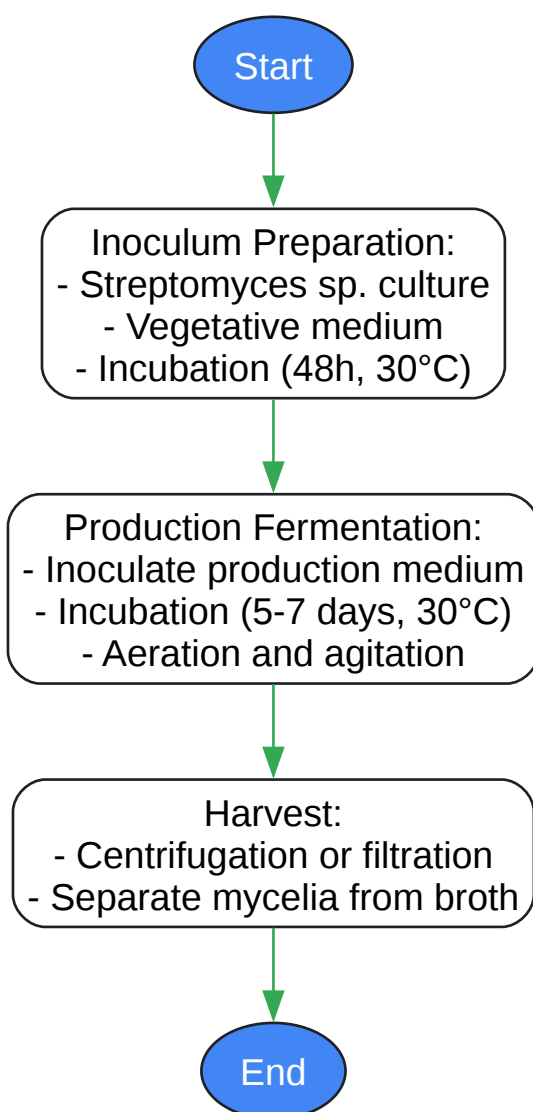
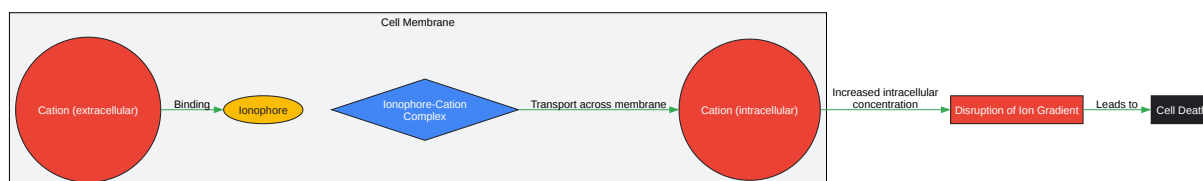
Property	Value
CAS Number	58439-94-4
Chemical Formula	C ₄₃ H ₇₀ O ₁₁
Molecular Weight	763.02 g/mol
Exact Mass	762.4918
Elemental Analysis	C, 67.69%; H, 9.25%; O, 23.06%
IUPAC Name	(S)-2-((2S,3R,5S,6R)-6-((2S,3R,4S,6R)-6-((2S,5S,7S,9R,10R,12S)-2-((2S,5S,6R)-5-ethyl-5-hydroxy-6-methyltetrahydro-2H-pyran-2-yl)-2,10,12-trimethyl-15-oxo-1,6,8-trioxadispiro[4.1.5.3]pentadec-13-en-9-yl)-3-hydroxy-4-methyl-5-oxooctan-2-yl)-3,5-dimethyltetrahydro-2H-pyran-2-yl)butanoic acid
Synonyms	A28086B, A-28086B, A 28086B

Biological Activity and Mechanism of Action

A-28086B is classified as an ionophore antibiotic. Ionophores are lipid-soluble molecules that bind to and transport ions across cell membranes. This disruption of the natural ion gradients is fundamental to their antimicrobial action.

The primary mechanism of action for polyether ionophores like **A-28086B** involves the formation of lipid-soluble complexes with alkali metal cations (e.g., K⁺, Na⁺) and subsequent transport of these ions across biological membranes. This leads to a dissipation of the electrochemical gradients that are essential for vital cellular processes, including ATP synthesis and substrate transport. The ultimate consequence for the microbial cell is a loss of viability.

The following diagram illustrates the generalized mechanism of action for an ionophore antibiotic.



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References

- 1. Patent Filed by Eli Lilly and Co for Novel Compounds and Imaging Formulations [pharmaceutical-technology.com]
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